

cis-Aconitic anhydride chemical structure and IUPAC name

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Compound of Interest

Compound Name: *cis-Aconitic anhydride*

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cis-Aconitic Anhydride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **cis-aconitic anhydride**, covering its chemical identity, structural details, physicochemical properties, synthesis, and significant roles in biochemical pathways and therapeutic applications.

Chemical Structure and IUPAC Name

cis-Aconitic anhydride is a cyclic dicarboxylic anhydride derived from cis-aconitic acid. Its structure features a five-membered furan-2,5-dione ring substituted with an acetic acid group.

IUPAC Name: 2-(2,5-dioxofuran-3-yl)acetic acid[1][2]

Synonyms: cis-Propene-1,2,3-tricarboxylic anhydride[3][4]

The chemical structure can be visualized as follows:

Caption: Chemical structure of **cis-Aconitic Anhydride**.

Physicochemical Properties

A summary of the key quantitative data for **cis-aconitic anhydride** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ O ₅	[3] [4] [5] [6]
Molecular Weight	156.09 g/mol	[3]
CAS Number	6318-55-4	[3]
Appearance	White to off-white crystalline powder	
Melting Point	75-78 °C	[3]
Solubility	Soluble in acetone and ethanol. Reacts with water.	
SMILES	<chem>O=C(O)CC1=CC(=O)OC1=O</chem>	[3]
InChI	1S/C6H4O5/c7-4(8)1-3-2-5(9)11-6(3)10/h2H,1H2,(H,7,8)	[3]

Experimental Protocols

The synthesis of **cis-aconitic anhydride** is typically a two-step process, starting from the dehydration of citric acid to form cis-aconitic acid, followed by cyclization to the anhydride.

Step 1: Synthesis of cis-Aconitic Acid from Citric Acid

This protocol is adapted from established methods of dehydrating citric acid.

- Materials:
 - Citric acid monohydrate (210 g, 1 mole)
 - Concentrated sulfuric acid (210 g, 2 moles)
 - Deionized water

- 1 L round-bottom flask
- Reflux condenser
- Oil bath
- Shallow dish
- Suction funnel
- Procedure:
 - In the 1 L round-bottom flask, combine 210 g of powdered citric acid monohydrate with a solution of 210 g of concentrated sulfuric acid in 105 mL of water.
 - Equip the flask with a reflux condenser.
 - Heat the mixture in an oil bath maintained at 140-145 °C for 7 hours.
 - Pour the resulting light brown solution into a shallow dish and allow it to cool slowly.
 - As the solution cools, cis-aconitic acid will crystallize. Stir occasionally to break up the solid mass.
 - Collect the solid product by suction filtration.
 - The crude cis-aconitic acid can be purified by recrystallization from glacial acetic acid.

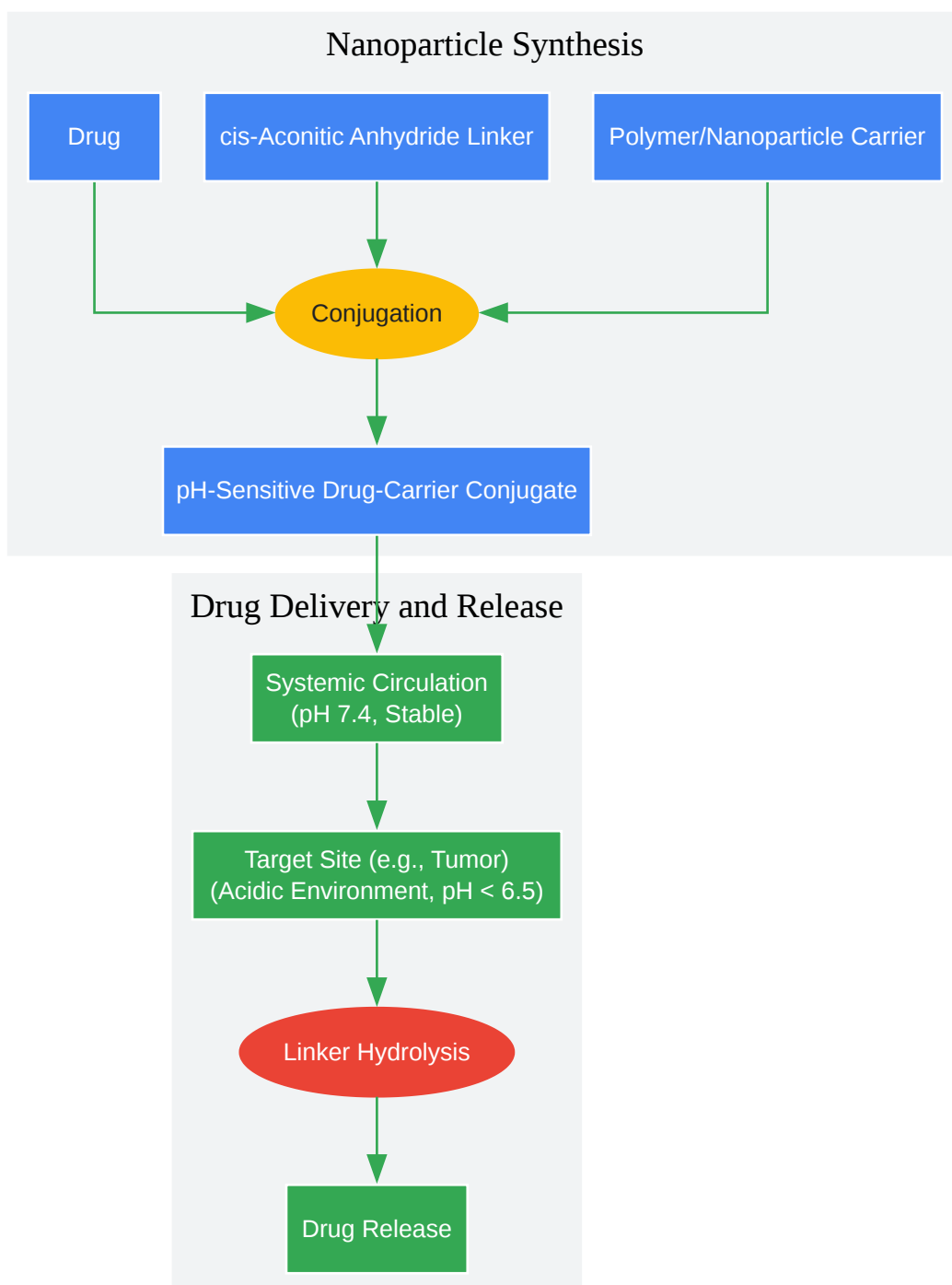
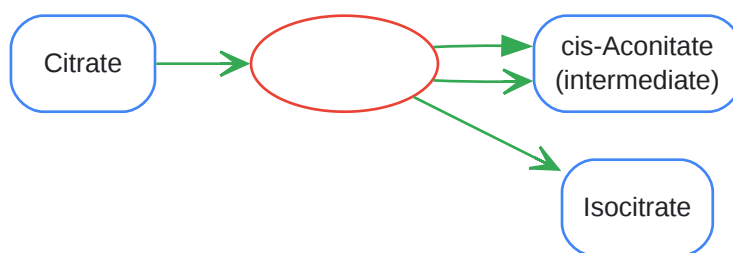
Step 2: Cyclization to **cis-Aconitic Anhydride**

- Materials:
 - cis-Aconitic acid (from Step 1)
 - Acetic anhydride
 - Round-bottom flask
 - Reflux condenser

- Rotary evaporator
- Procedure:
 - Place the dried cis-aconitic acid into a round-bottom flask.
 - Add an excess of acetic anhydride.
 - Reflux the mixture for 1-2 hours.
 - After the reaction is complete, remove the excess acetic anhydride under reduced pressure using a rotary evaporator.
 - The resulting solid is **cis-aconitic anhydride**, which can be purified by recrystallization from a suitable solvent like benzene or a mixture of ethyl acetate and hexane.

Biological Significance and Applications

cis-Aconitic acid is a key intermediate in the citric acid cycle, a fundamental metabolic pathway. The enzyme aconitase catalyzes the reversible conversion of citrate to isocitrate, with cis-aconitate as the intermediate. This isomerization is crucial for the subsequent oxidative decarboxylation steps of the cycle.



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